

Personal protective equipment for handling GKT136901 hydrochloride

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Compound of Interest

Compound Name: GKT136901 hydrochloride

Cat. No.: B8146268

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Essential Safety and Handling Guide for GKT136901 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **GKT136901 hydrochloride**, a potent and selective dual inhibitor of NADPH oxidase (NOX) isoforms 1 and 4. While the Safety Data Sheet (SDS) for **GKT136901 hydrochloride** indicates that it is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to ensure a safe working environment and maintain the integrity of your research.^[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all laboratory procedures involving **GKT136901 hydrochloride** to determine the appropriate level of personal protective equipment required.^{[2][3]} The following table summarizes the recommended PPE for handling this compound.

Protection Type	Recommended Equipment	Purpose
Body Protection	Standard Laboratory Coat	Protects clothing and skin from potential splashes and spills. [4]
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Shields eyes from chemical splashes, dust, and flying particles.[2][4][5]
Face Shield (in addition to glasses/goggles)	Recommended for tasks with a higher risk of splashing, such as preparing stock solutions.[2] [4]	
Hand Protection	Disposable Nitrile Gloves	Provides a barrier against skin contact. It is advisable to wear two pairs of gloves (double-gloving) for added protection. [2]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a certified respirator if there is a risk of inhaling dust or aerosols, especially when handling larger quantities or if ventilation is inadequate.[4][6]
Foot Protection	Closed-toe Shoes	Protects feet from spills and falling objects.[4]

Operational Plan for Handling GKT136901 Hydrochloride

The following step-by-step guide outlines the safe handling procedures for **GKT136901 hydrochloride** from receipt to preparation of solutions.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.

- **Storage Conditions:** Store the compound in a tightly sealed container in a cool, well-ventilated area.^[1] For long-term storage, refer to the supplier's recommendations, which are typically -80°C for 6 months or -20°C for 1 month for stock solutions.^{[7][8]}

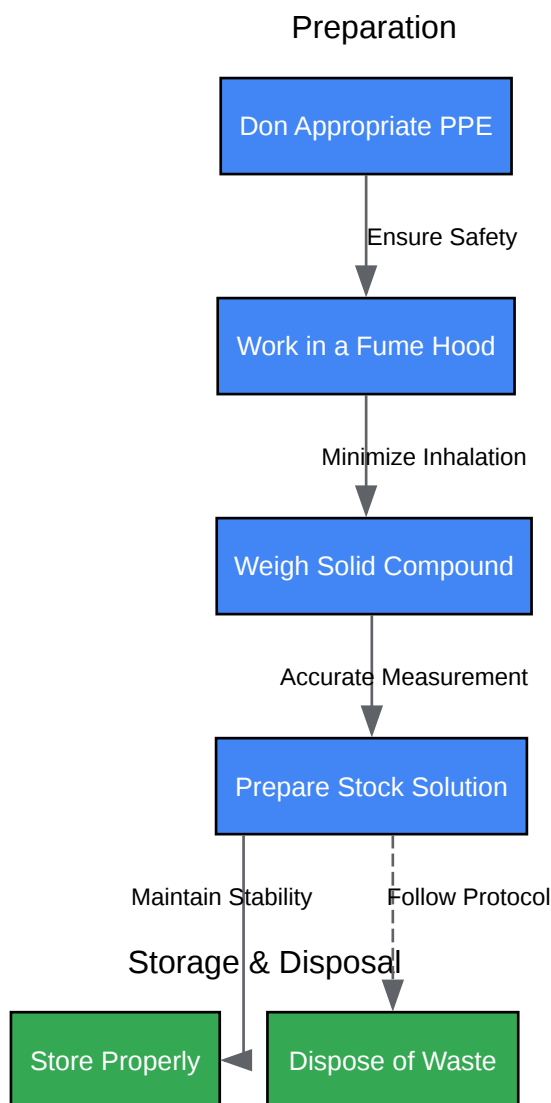
Preparation of Stock Solutions

- **Engineering Controls:** All weighing and solution preparation should be conducted in a certified chemical fume hood to minimize inhalation exposure.^[6]
- **Weighing:**
 - Before handling, ensure you are wearing the appropriate PPE as outlined in the table above.
 - Carefully weigh the desired amount of the solid compound. Avoid creating dust.^[1]
- **Dissolving:**
 - Add the solvent to the solid **GKT136901 hydrochloride**.
 - If necessary, aid dissolution by gentle heating or sonication as recommended for this compound.^{[7][8]}
 - For aqueous stock solutions, sterile filtration using a 0.22 µm filter is recommended.^[7]
- **Labeling:** Clearly label the container with the compound name, concentration, solvent, date of preparation, and your initials.

Experimental Use

- **Working Solutions:** It is best practice to prepare fresh working solutions for in vivo experiments on the day of use.^{[7][8]}
- **Spill Management:** In the event of a spill, absorb the liquid with an inert material (e.g., diatomite) and decontaminate the surface with alcohol.^[1] Dispose of the contaminated material according to the disposal plan.

Workflow for Safe Handling of GKT136901 Hydrochloride



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Caption: A workflow diagram illustrating the key steps for safely handling **GKT136901 hydrochloride**.

Disposal Plan

Proper disposal of **GKT136901 hydrochloride** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste materials, including empty containers, contaminated gloves, and absorbent materials from spills, in a designated and clearly labeled hazardous waste container.
- Disposal Method:
 - Dispose of the chemical waste in accordance with all applicable federal, state, and local regulations.[1]
 - Do not dispose of **GKT136901 hydrochloride** down the drain.[9]
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

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